Okermanite

• CAS No.: 14567-90-9

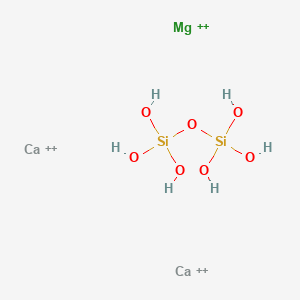

• Molecular Formula: Ca2H6MgO7Si2+6
• Molecular Weight: 278.672
• IUPAC Name: dicalcium;magnesium;trihydroxy(trihydroxysilyloxy)silane
• InChI: InChI=1S/2Ca.Mg.H6O7Si2/c;;;1-8(2,3)7-9(4,5)6/h;;;1-6H/q3*+2
• InChI Key: RBNCTJWRWOMIBO-UHFFFAOYSA-N
• SMILES: O[Si](O)(O)O[Si](O)(O)O.[Mg+2].[Ca+2].[Ca+2]

Description

Okermanite (chemical formula: 2CaO·MgO·2SiO₂) is a calcium magnesium silicate mineral belonging to the melilite group of sorosilicates . It is commonly found in industrial slags, such as blast furnace and converter slags, where it crystallizes under specific thermal and chemical conditions. Structurally, this compound features a framework of interconnected SiO₄ and AlO₄ tetrahedra, with Ca²⁺ and Mg²⁺ cations occupying interstitial sites .

In industrial contexts, this compound is notable for its hydraulic activity, which determines its utility in cement production. For instance, granulated blast furnace slag (GBFS) containing this compound exhibits higher hydraulic reactivity (Student’s t-test value: 51.0) compared to dumped slags with lower this compound content . Its crystallization behavior and compatibility with Portland cement matrices make it a critical component in sustainable construction materials .

Comparison with Similar Compounds

Chemical and Structural Differences

Property	This compound	Mervinite	Monticellite
Chemical Formula	2CaO·MgO·2SiO₂	3CaO·MgO·2SiO₂	CaO·MgO·SiO₂
Crystal System	Tetragonal	Monoclinic	Orthorhombic
CaO Content	44.9 wt.%	54.2 wt.%	35.7 wt.%
MgO Content	12.3 wt.%	9.1 wt.%	21.4 wt.%
SiO₂ Content	40.7 wt.%	35.6 wt.%	42.9 wt.%
Hydraulic Activity	High (t-test: 51.0)	Moderate (t-test: 18.6)	Low (t-test: 15.7)

Key Observations :

• Mervinite has a higher CaO/SiO₂ ratio than this compound, which reduces its stability in hydraulic cement systems. Its monoclinic structure also limits reactivity compared to this compound’s tetragonal framework .
• Monticellite lacks the double silicate chains present in this compound, resulting in lower hydraulic activity. Its orthorhombic structure and higher MgO content favor formation in Mg-rich slags but reduce compatibility with Portland cement .

Hydraulic Behavior in Cement Systems

• This compound reacts with water to form calcium silicate hydrate (C-S-H) gels, accelerating cement setting and improving early-stage strength .
• Mervinite and monticellite exhibit slower hydration kinetics due to their crystalline structures, often requiring mechanical activation (e.g., grinding) to enhance reactivity .

Research Findings and Implications

• Phase Analysis : X-ray diffraction (XRD) confirms that this compound coexists with spinel (MgO·Al₂O₃) in GBFS, while dumped slags contain this compound, mervinite, and monticellite .
• Environmental Impact : Slags rich in this compound meet Russian Standard 31108−2016 for cement additives, reducing CO₂ emissions by 20% compared to conventional clinker production .
• Contradictions Resolved : Although crystalline slags (e.g., dumped slag) are traditionally considered less reactive, the presence of this compound and larnite (Ca₂SiO₄) in these slags challenges this assumption, demonstrating that mineralogy outweighs phase morphology in determining hydraulic activity .
